

Safe Handling and Disposal of Quinoxalin-2-amine: A Laboratory Guide

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Compound of Interest

Compound Name: Quinoxalin-2-amine

Cat. No.: B120755

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Quinoxalin-2-amine**. The following procedural guidance outlines operational plans for safe handling, emergency response, and proper disposal.

Chemical and Physical Properties

Quinoxalin-2-amine is a heterocyclic compound with the following properties:

Property	Value
CAS Number	5424-05-5
Molecular Formula	C ₈ H ₇ N ₃ [1]
Molecular Weight	145.165 g/mol [1]
Appearance	Solid
Storage Temperature	2-8°C, in a dark, inert atmosphere

Hazard Identification and Precautionary Measures

Quinoxalin-2-amine is classified with the following hazards:

- Harmful if swallowed or inhaled.

- Causes skin irritation.[2][3]
- Causes serious eye irritation.[2][3]
- May cause respiratory irritation.[2]

Signal Word: Warning

Precautionary Statements:

- Prevention: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][3][4] Wash hands and any exposed skin thoroughly after handling.[4][5] Use only outdoors or in a well-ventilated area.[4][5] Wear protective gloves, protective clothing, eye protection, and face protection.[2][3][4][5]
- Response: Specific first aid measures are detailed in Section 4. If skin or eye irritation occurs, get medical advice/attention.[4][5]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[4][5][6] Store locked up.[4][5][6]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[4][5][6]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Quinoxalin-2-amine** to minimize exposure risk.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.[7]	Protects against splashes and dust, preventing serious eye irritation.[2][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.[7]	Prevents skin contact, which can cause irritation.[2][4]
Respiratory Protection	Use in a chemical fume hood. If not feasible, a NIOSH-approved respirator is required.[5][7]	Avoids inhalation of dust, which may be harmful and cause respiratory tract irritation.[2]

Operational Plans: Handling and Storage

Handling:

- Ensure adequate ventilation, preferably by working inside a chemical fume hood.[5]
- Avoid the formation of dust and aerosols.[4]
- Do not get in eyes, on skin, or on clothing.[4]
- Wash hands thoroughly after handling.[5]

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[4][6]
- Store away from incompatible materials such as oxidizing agents.[4]
- Store in original, clearly labeled containers.[6]

Emergency and First-Aid Procedures

Immediate action is crucial in the event of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[4][5] If symptoms persist, call a poison center or doctor.[4][5]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes.[4][5] If skin irritation persists, seek medical attention.[4][5]
Eye Contact	Rinse cautiously with water for several minutes. [4][5] Remove contact lenses, if present and easy to do, and continue rinsing for at least 15 minutes.[4][5] Immediately call a poison center or doctor.[5]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[4] Do NOT induce vomiting. Call a poison center or doctor if you feel unwell. [5]

Spill and Disposal Plans

Spill Cleanup Protocol:

- **Evacuate and Secure:** Alert others in the area and evacuate non-essential personnel. Remove all sources of ignition.[8]
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** Control personal contact with the substance by using appropriate PPE.[6] Prevent the spill from entering drains or waterways.[6]
- **Cleanup:** For small spills, use dry cleanup procedures.[6] Gently sweep or vacuum up the spilled solid, avoiding dust generation.[6] Place the material into a clean, dry, sealable, and labeled container for disposal.[6]

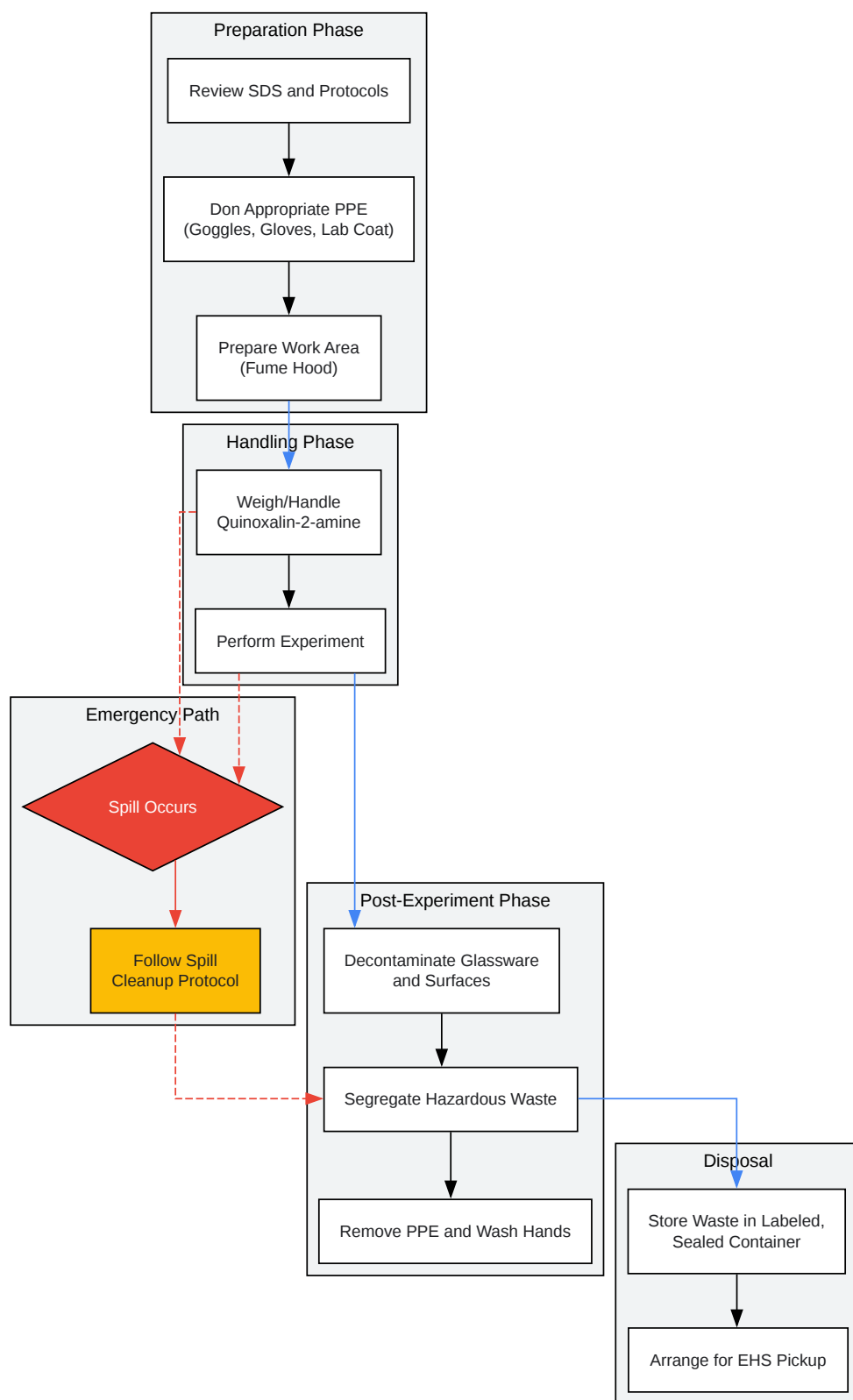
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.[9]

Disposal Plan:

- **Quinoxalin-2-amine** and any contaminated materials must be disposed of as hazardous chemical waste.[9]
- Do not dispose of down the sink or in regular trash.[8]
- Collect waste in a designated, sealed, and properly labeled container.[8]
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste management company.[9][10]

Experimental Workflow and Logical Relationships

The following diagram illustrates the standard workflow for handling **Quinoxalin-2-amine** in a laboratory setting, from preparation to disposal.



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References

- 1. QUINOXALIN-2-AMINE | CAS [matrix-fine-chemicals.com]
- 2. cdn isotopes.com [cdn isotopes.com]
- 3. echemi.com [echemi.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. syntheticdrugs.unodc.org [syntheticdrugs.unodc.org]
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